

# An In-depth Technical Guide to beta-Bromostyrene (CAS 103-64-0)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *beta-Bromostyrene*

Cat. No.: *B074151*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **beta-Bromostyrene** ( $\beta$ -Bromostyrene), a versatile unsaturated aromatic halide identified by CAS number 103-64-0. It serves as a crucial intermediate and building block in various fields, including organic synthesis, pharmaceutical development, and polymer chemistry.<sup>[1][2]</sup>

## Chemical and Physical Properties

**beta-Bromostyrene** is a yellowish liquid characterized by a strong, hyacinth-like floral odor.<sup>[3]</sup><sup>[4]</sup> It exists as a mixture of cis (Z) and trans (E) isomers, though the trans isomer is generally more stable. The compound is miscible with alcohol and ether but insoluble in aqueous solutions.<sup>[4][5]</sup>

## General and Physical Data

The fundamental physicochemical properties of **beta-Bromostyrene** are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	103-64-0	[6]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Br	[1]
Molecular Weight	183.05 g/mol	[6]
Appearance	Yellowish liquid	[3][4]
Melting Point	7 °C	[6][7]
Boiling Point	110-112 °C at 20 mmHg	[6][7]
Density	1.427 g/mL at 25 °C	[6][7]
Refractive Index	n <sub>20</sub> /D 1.607	[6][7]
Flash Point	102 °C (closed cup)	[6][7]
Vapor Density	6.31	[3]

## Solubility

Solvent	Solubility	Source(s)
Water	0.12 g/L	[5]
Alcohol	Soluble / Miscible	[5][8]
Ethanol (90%)	Soluble in 4 volumes	[5]
Ether	Miscible	[5]

## Applications in Research and Development

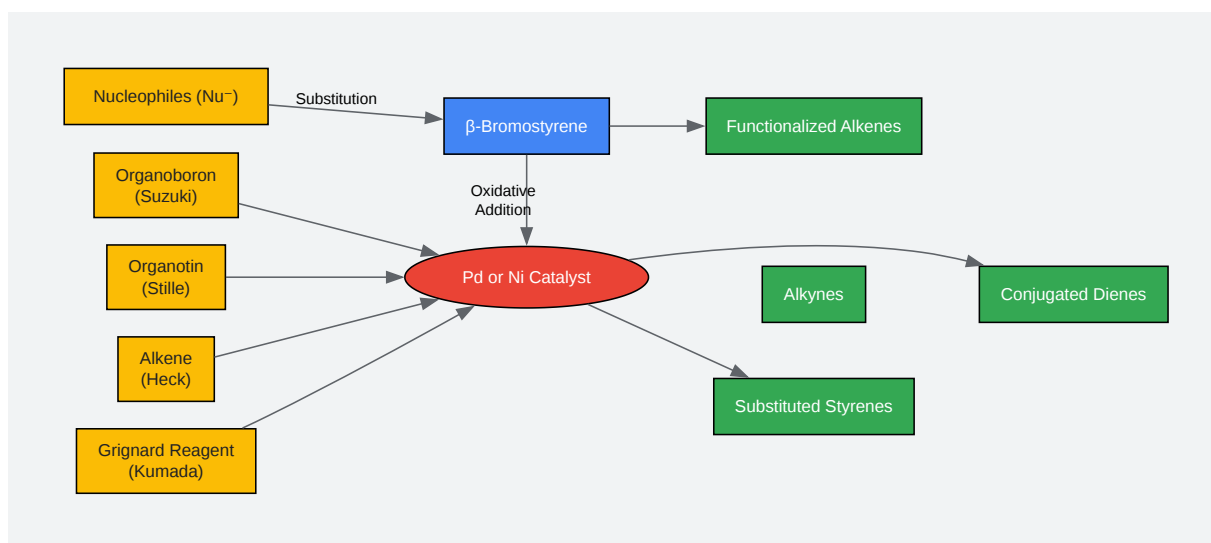
**beta-Bromostyrene's** reactivity, stemming from its vinyl bromide group, makes it a valuable precursor in numerous synthetic applications.[2]

- **Pharmaceutical Synthesis:** It is a key intermediate for constructing complex molecular skeletons for therapeutic agents.[2][9] Its ability to participate in various coupling reactions allows for the precise introduction of functional groups essential for pharmaceutical activity. [1][9]

- **Organic Synthesis:** It is widely used as a precursor for preparing substituted alkenes and corresponding acetylenes.<sup>[7][8]</sup> It serves as a starting material in well-known reactions such as Heck, Suzuki-Miyaura, and other cross-coupling reactions to form new carbon-carbon bonds.<sup>[1][6]</sup>
- **Polymer Chemistry:** As a functional monomer, **beta-Bromostyrene** can be incorporated into polymers and copolymers.<sup>[1][9]</sup> The presence of the bromine atom can impart unique properties like flame retardancy, improved thermal stability, or serve as a site for further material modifications.<sup>[1][9]</sup>
- **Fine Chemicals and Fragrances:** The compound is used to synthesize various fine chemicals, including fragrances with floral and woody scents.<sup>[9]</sup> However, its use as a direct fragrance ingredient is prohibited by IFRA standards due to insufficient safety data.<sup>[4]</sup>

## Chemical Reactivity and Synthetic Pathways

The synthetic utility of **beta-Bromostyrene** is primarily defined by its participation in transition metal-catalyzed cross-coupling reactions. The carbon-bromine bond can be activated by catalysts (typically palladium or nickel-based) to react with a wide range of nucleophiles.



[Click to download full resolution via product page](#)

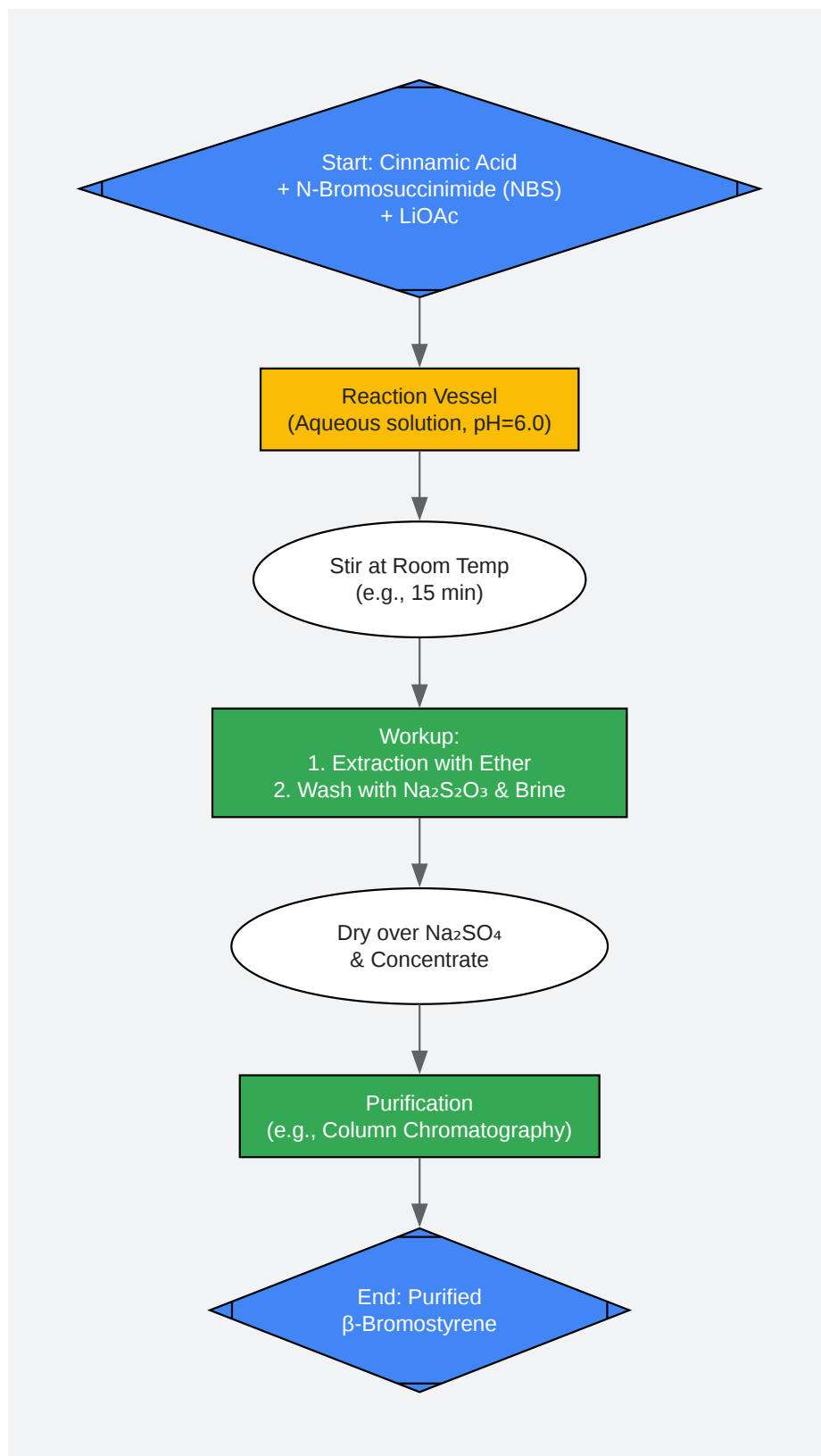
Caption: Key cross-coupling reactions involving **beta-Bromostyrene**.

This reactivity allows **beta-Bromostyrene** to act as a versatile building block. For instance, it can undergo cross-coupling with tert-butylmagnesium chloride in the presence of a nickel catalyst to synthesize β-tert-butylstyrene.[6][7] It is also used in the one-pot preparation of cinnamitriles.[7]

## Experimental Protocols

### Synthesis of **beta-Bromostyrene** from Cinnamic Acid

A common method for synthesizing **beta-Bromostyrene** is via the catalytic Hunsdiecker reaction of cinnamic acid.[7][8] Another established laboratory-scale preparation involves the bromination of cinnamic acid followed by dehydrobromination and decarboxylation.[4]



[Click to download full resolution via product page](#)

Caption: General workflow for synthesizing **beta-Bromostyrene**.

Detailed Methodology (Example based on CN101391938A):[\[1\]](#)

- Preparation: To a solution of polyacrylic sodium (5ml, pH=6.0) and deionized water (5ml), add cinnamic acid (148 mg, 1 mmol).
- Reagents Addition: Add N-bromosuccinimide (NBS) (177.98 mg, 1 mmol) and lithium acetate (LiOAc) (20.4 mg, 0.2 mmol) to the mixture.
- Reaction: Stir the resulting mixture at room temperature for approximately 15 minutes. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, extract the reaction mixture with diethyl ether. Wash the organic layer sequentially with aqueous sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution and brine.
- Isolation: Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to yield **beta-Bromostyrene**.

## Palladium-Catalyzed Cross-Coupling (General Protocol)

This protocol outlines a general procedure for the reaction of **beta-Bromostyrene** with an organometallic reagent.

- Catalyst Preparation: In a nitrogen-flushed flask, add the palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ) and a suitable solvent (e.g., benzene or THF).
- Reagent Addition: Add the **beta-Bromostyrene** to the flask via syringe.
- Nucleophile Addition: Slowly add the organometallic reagent (e.g., an organolithium or organoboron compound) to the reaction mixture at the appropriate temperature (often room temperature or gentle reflux).
- Reaction Monitoring: Stir the reaction under an inert atmosphere for the required time (e.g., 8-10 hours), monitoring progress by TLC or GC.[\[10\]](#)

- Quenching and Extraction: After completion, pour the reaction mixture into a separatory funnel containing water and an organic solvent (e.g., ether). Separate the organic layer, wash with water and brine, and dry over a drying agent like magnesium sulfate.[10]
- Purification: After filtering and evaporating the solvent, distill the residual liquid under reduced pressure or purify via chromatography to obtain the final product.[10]

## Safety and Handling

**beta-Bromostyrene** is classified as a combustible liquid and is harmful if swallowed.[6][11] It may cause skin, eye, and respiratory tract irritation.[3]

## Hazard Information

Identifier	Description	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	[6][7]
Signal Word	Warning	[6][7]
Hazard Statements	H302: Harmful if swallowed	[6][7]
Storage Class Code	10: Combustible liquids	[6][7]
WGK	WGK 3 (highly hazardous to water)	[6][7]

## Handling and Storage Recommendations

- Handling: Use in a well-ventilated area.[3] Wear appropriate Personal Protective Equipment (PPE), including gloves, safety goggles, and a suitable respirator.[6][7] Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapors.[3][12]
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and direct light.[1][11] Keep the container tightly closed and store refrigerated at 2-8°C for long-term stability.[6][7]
- Spills: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[3] Ensure all ignition sources are removed and the area is well-ventilated.[3]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy beta-Bromostyrene | 103-64-0 [smolecule.com]
- 2. nbinno.com [nbinno.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. beta-Bromostyrene | C<sub>8</sub>H<sub>7</sub>Br | CID 7667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scent.vn [scent.vn]
- 6. β-溴苯乙烯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. beta-Bromostyrene | 103-64-0 [chemicalbook.com]
- 9. zhishangchem.com [zhishangchem.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. assets.thermofisher.cn [assets.thermofisher.cn]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to beta-Bromostyrene (CAS 103-64-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074151#beta-bromostyrene-cas-number-103-64-0-information]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)